

toxicity and safety data for Bis(2,4,4-trimethylpentyl)phosphinic acid

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Compound of Interest

Compound Name: Bis(2,4,4-trimethylpentyl)phosphinic acid

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An In-depth Technical Guide on the Toxicity and Safety of Bis(2,4,4-trimethylpentyl)phosphinic acid

Chemical Identifier: **Bis(2,4,4-trimethylpentyl)phosphinic acid** CAS Number: 83411-71-6[1]

Synonyms: CYANEX® 272 Extractant, Diisooctylphosphinic acid[1][2][3]

This document provides a comprehensive overview of the available toxicity and safety data for **Bis(2,4,4-trimethylpentyl)phosphinic acid**, intended for researchers, scientists, and drug development professionals. The information is compiled from material safety data sheets, regulatory dossiers, and scientific literature.

Human Health Toxicity

Bis(2,4,4-trimethylpentyl)phosphinic acid is not classified as acutely toxic via oral, dermal, or inhalation routes based on available data.[4][5] The primary hazards to human health are irritation to the skin and eyes.[4][6] It is not considered a skin sensitizer, mutagen, carcinogen, or reproductive toxicant.[4][5][7]

Acute Toxicity

The substance has low acute toxicity. The acute oral LD50 in rats is reported as 3500 mg/kg, and the acute dermal LD50 in rabbits is 2000 mg/kg.[7] The 4-hour inhalation LC50 in rats is estimated to be greater than 20 mg/L.[7]

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>3500 mg/kg	[7][8]
LD50	Rabbit	Dermal	>2000 mg/kg	[7][8]
LC50	Rat	Inhalation	>20 mg/L (4-hour)	[7]

Irritation and Sensitization

Direct contact with the substance causes skin irritation and serious eye irritation.[4][6] However, it did not produce dermal sensitization in studies with guinea pigs.[7]

Endpoint	Species	Result	Classification	Reference
Skin Irritation	Rabbit	Moderate Irritation	Causes skin irritation (GHS Category 2)	[4][6][7]
Eye Irritation	Rabbit	Moderate Irritation	Causes serious eye irritation (GHS Category 2)	[2][4][6][7]
Skin Sensitization	Guinea Pig	Not a sensitizer	Not classified	[7]

Genetic and Chronic Toxicity

The substance has been evaluated for genotoxicity and was found to be negative in the Ames Salmonella Assay and not active in the Mouse Micronucleus test.[7] Based on available information, it is not classified as a germ cell mutagen, carcinogen, reproductive toxicant, or a specific target organ toxicant after single or repeated exposure.[4][5]

Ecotoxicity

Bis(2,4,4-trimethylpentyl)phosphinic acid is classified as toxic to aquatic life with long-lasting effects (GHS Aquatic Chronic Category 2).[2][4][6]

Endpoint	Species	Duration	Value	Reference
LC50	Rainbow Trout (Oncorhynchus mykiss)	96 hours	22 mg/L	[2][8]
LC50	Bluegill Sunfish (Lepomis macrochirus)	96 hours	46 mg/L	[8]
EC50	Daphnia magna (Water Flea)	48 hours	>9.9 mg/L	[2]
EC50	Algae (Pseudokirchneriella subcapitata)	72 hours	>100% saturated solution	[2]
NOEC	Activated Sludge Microorganisms	3 hours	320 mg/L	[2]

Experimental Protocols

Acute Fish Toxicity (Based on OECD Guideline 203)

The acute toxicity to fish was determined for species including Rainbow Trout (*Oncorhynchus mykiss*) and Bluegill Sunfish.[7][8] The test involved exposing the fish to various concentrations of the chemical in water for a 96-hour period.[2][8] Observations of mortality and sub-lethal effects were recorded to determine the LC50 value, which is the concentration lethal to 50% of the test population.[2]

Skin Irritation Study

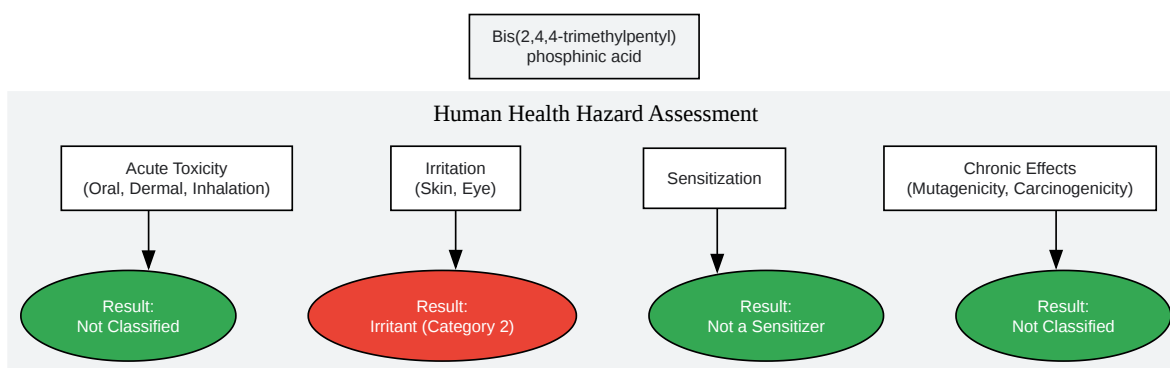
The skin irritation potential was assessed in rabbits. A neat sample of the test substance was applied to the skin under an occluded patch for a 24-hour exposure period.[9] The skin was then observed for signs of erythema (redness) and edema (swelling) at specified intervals after patch removal.

Eye Irritation Study

The eye irritation study was conducted using rabbits. A volume of 0.1 mL of the test substance was instilled into the conjunctival sac of one eye of each animal.[9] The eyes were then examined for signs of irritation, such as redness, swelling, and discharge, at various time points after application.

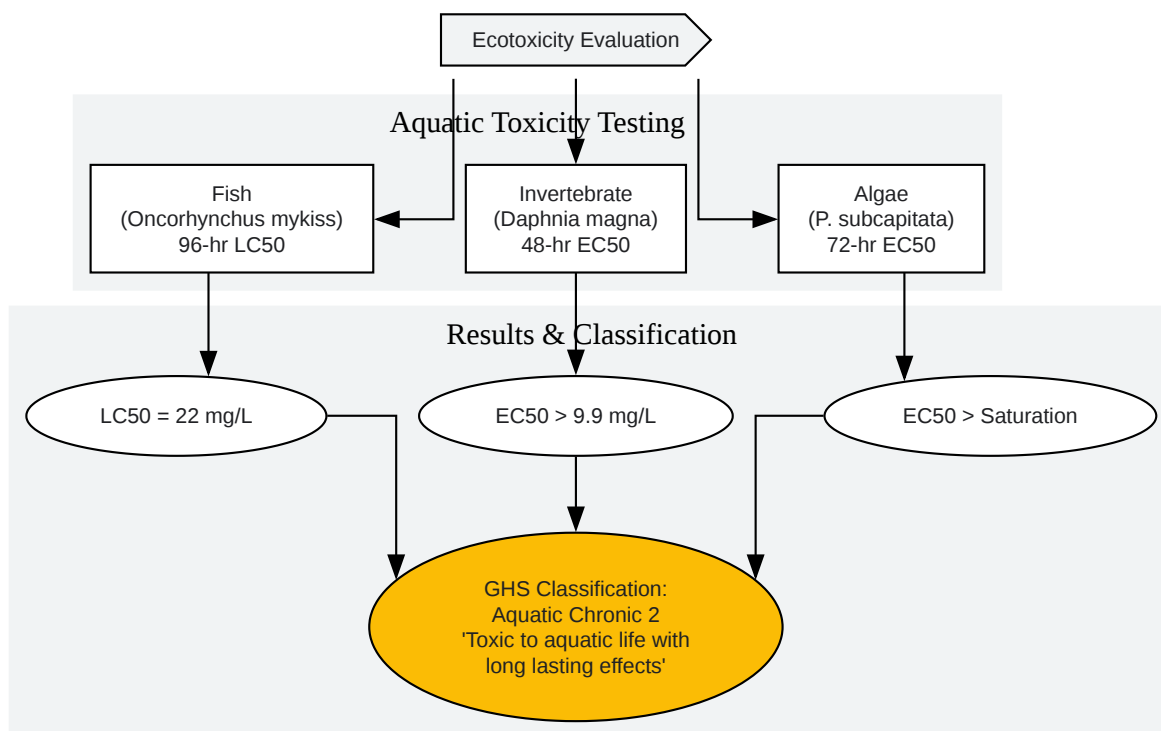
Visualizations

The following diagrams illustrate the hazard assessment and experimental workflows related to the toxicological evaluation of **Bis(2,4,4-trimethylpentyl)phosphinic acid**.



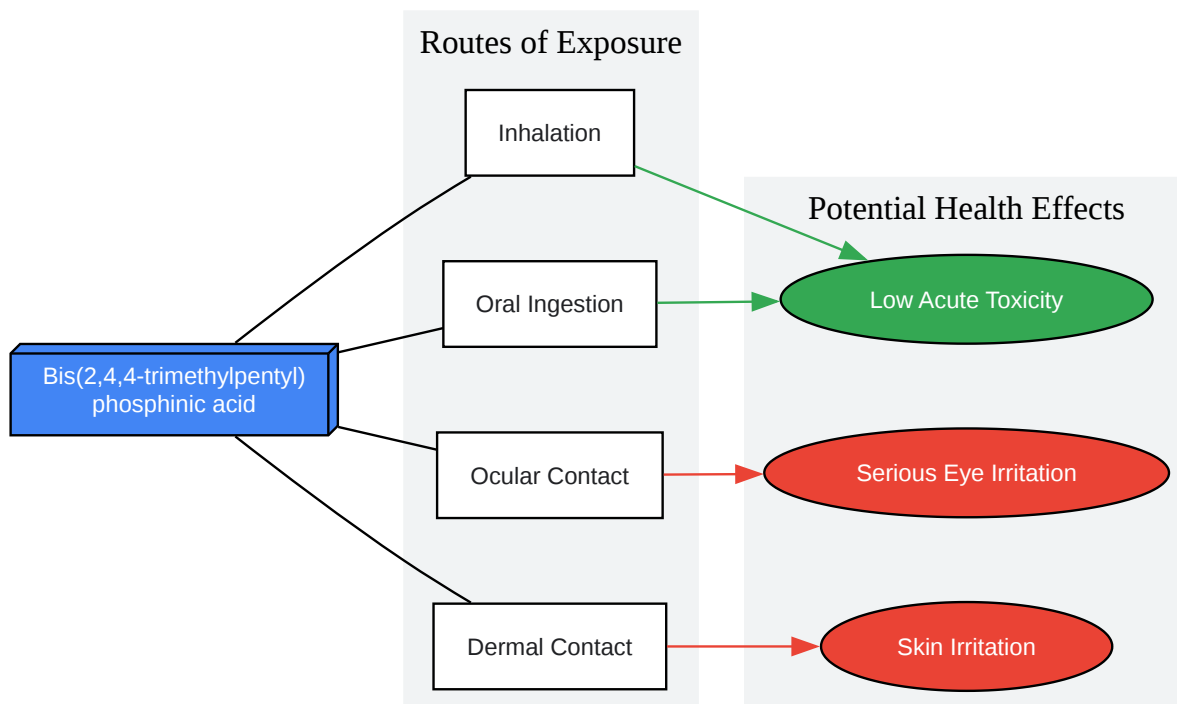
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Caption: Human health hazard assessment workflow.



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Caption: Ecotoxicity testing and classification workflow.



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Caption: Relationship between exposure routes and health effects.

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